

Essential Guide to the Safe Disposal of 17:0-14:1 PG-d5

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Compound of Interest

Compound Name: 17:0-14:1 PG-d5

Cat. No.: B12398014

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For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemical reagents like **17:0-14:1 PG-d5** (1-heptadecanoyl-2-(14:1-d5)myristoleoyl-sn-glycero-3-phospho-rac-glycerol) is a critical component of laboratory safety and regulatory compliance. This document provides a comprehensive overview of the recommended disposal procedures for **17:0-14:1 PG-d5**, ensuring the safety of laboratory personnel and the protection of the environment.

Chemical and Safety Data Overview

While a specific Safety Data Sheet (SDS) for **17:0-14:1 PG-d5** is not readily available, data from structurally similar phosphatidylglycerol (PG) compounds and general laboratory chemical safety guidelines provide a strong basis for safe handling and disposal protocols. All chemical waste should be treated as hazardous unless explicitly determined otherwise by a qualified safety professional.^[1]

Property	Information	Source
Chemical Name	1-heptadecanoyl-2-(14:1-d5)myristoleoyl-sn-glycero-3-phospho-rac-glycerol	N/A
Synonyms	17:0-14:1 PG-d5	N/A
CAS Number	Not readily available	N/A
Physical State	Likely a solid or in solution	General knowledge of similar lipids
Known Hazards	May cause skin and eye irritation.[2][3] May be harmful if swallowed or inhaled.[4] Handle in accordance with good industrial hygiene and safety practices.[3]	SDS for similar PG compounds[2][3][4]
Storage	Store in a tightly-closed container in a cool, dry, well-ventilated area.[2] Keep away from sources of ignition.[2] Recommended storage at -20°C.	SDS for similar PG compounds[2]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection.[2][5] Use in a well-ventilated area or with respiratory protection.[4][5]	General laboratory safety guidelines[2][4][5]

Standard Disposal Protocol for 17:0-14:1 PG-d5

The disposal of **17:0-14:1 PG-d5** must adhere to federal, state, and local regulations for hazardous waste.[2] Under no circumstances should this chemical be disposed of down the drain or in regular trash.[1][6]

Step 1: Waste Identification and Segregation

- Treat all unused **17:0-14:1 PG-d5** and materials contaminated with it (e.g., pipette tips, gloves, empty containers) as hazardous chemical waste.[1]
- Segregate the waste at the point of generation to prevent reactions with incompatible chemicals. Store acids and bases separately, and keep oxidizing agents away from reducing agents and organic compounds.[7]

Step 2: Containerization

- Use a chemically compatible, leak-proof container for waste collection. The container must have a secure, tight-fitting lid.[7][8]
- The container should be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**17:0-14:1 PG-d5**".[6] List all constituents if it is a mixed waste.
- Keep the waste container closed at all times, except when adding waste.[1][9]

Step 3: Storage in a Satellite Accumulation Area (SAA)

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[6][7][9]
- The SAA must be at or near the point of waste generation and under the control of laboratory personnel.[8]
- Regularly inspect the SAA for any signs of container leakage or degradation.[7]

Step 4: Waste Pickup and Disposal

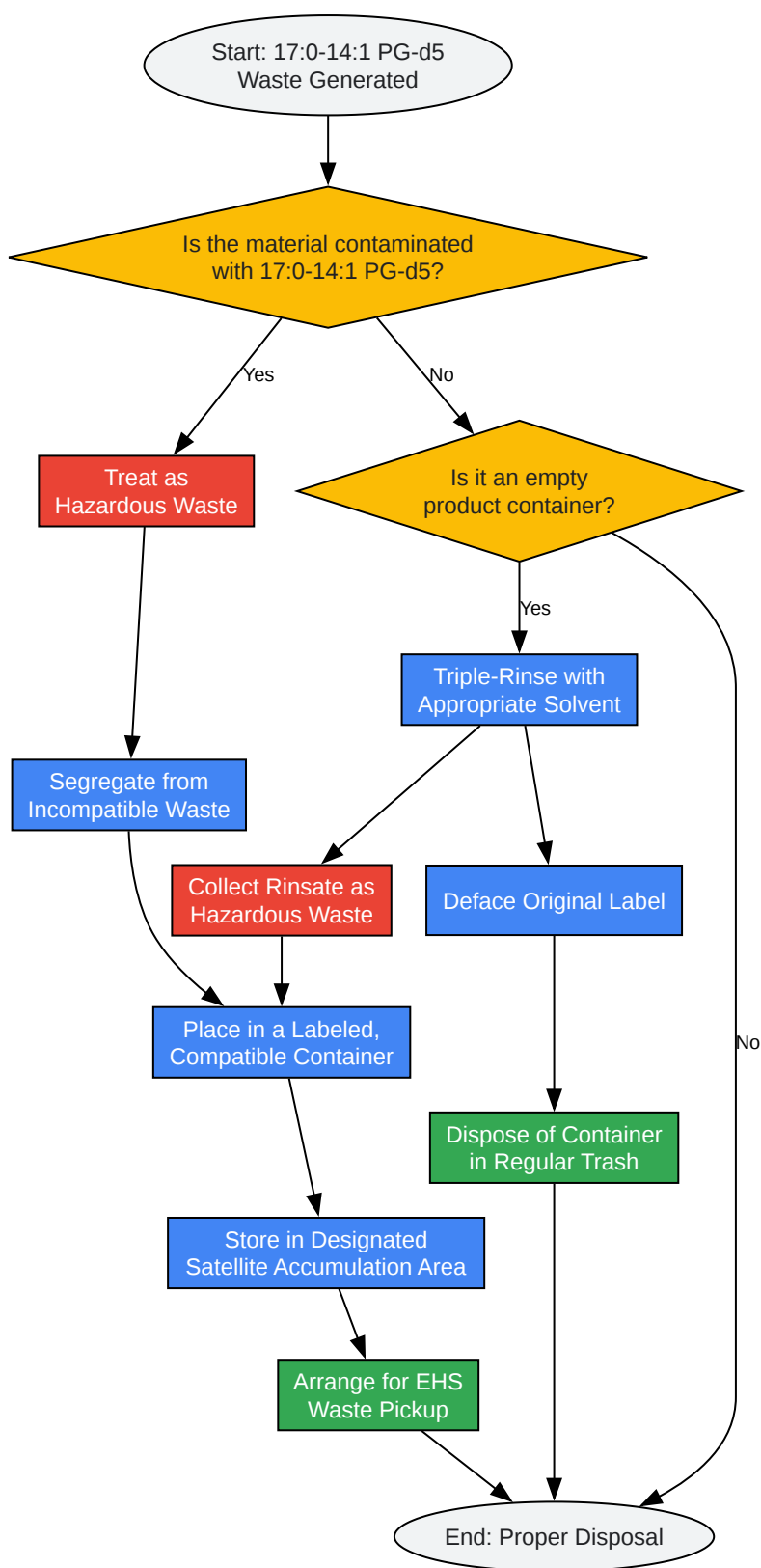
- Once the waste container is full, or if the chemical is no longer needed, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[6][9]
- Complete all required waste disposal forms with accurate information about the chemical and its quantity.[6]

Empty Container Disposal

- An empty container that held **17:0-14:1 PG-d5** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[1\]](#)
- After triple-rinsing, deface or remove the original label, and the container may then be disposed of as regular trash, depending on institutional policies.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **17:0-14:1 PG-d5** and its associated waste.



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